A Technical Guide to 2-Hydroxycinchoninic Acid: Properties, Synthesis, and Analysis

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*2-Hydroxyquinoline-4-carboxylic acid*	
Cat. No.:	*B106741*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-Hydroxycinchoninic acid, a naturally occurring compound found in Papaver somniferum.[1] This document details its fundamental chemical properties, provides in-depth experimental protocols for its synthesis and analysis, and presents a logical workflow for its scientific investigation.

Core Chemical Properties

2-Hydroxycinchoninic acid, also known as 2-oxo-1,2-dihydroquinoline-4-carboxylic acid, is a quinolinemonocarboxylic acid.[1] Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	$C_{10}H_7NO_3$	[2][3][4][5]
Molecular Weight	189.17 g/mol	[2][3]
Exact Mass	189.042593085 Da	[3]
Topological Polar Surface Area	66.4 Å²	[3]
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	1	

Experimental Protocols

Detailed methodologies for the synthesis and analysis of 2-Hydroxycinchoninic acid are crucial for its application in research and development. The following sections provide established protocols.

Synthesis of 2-Hydroxycinchoninic Acid

A common method for the synthesis of 2-Hydroxycinchoninic acid involves the rearrangement of N-acetylisatin in an alkaline solution. Other reported methods include the reaction of isatin with malonic acid in glacial acetic acid.

Protocol: Synthesis from N-Acetylisatin

This protocol is adapted from a procedure reported in Organic Syntheses.

- Preparation of N-Acetylisatin:

  - In a 3-liter three-necked flask equipped with a mercury-sealed stirrer and reflux condenser, combine 600 g (4.1 moles) of isatin and 1390 ml (14.7 moles) of acetic anhydride.

  - Reflux the mixture for 4 hours with constant stirring.

- Allow the solution to cool slowly to room temperature with stirring, and then further cool to approximately 10°C.

- Collect the resulting slurry of crystals on a 12-inch Büchner funnel.

- Synthesis of 2-Hydroxycinchoninic Acid:

  - Prepare a solution of 160 g (about 3.8 moles) of sodium hydroxide in 9.6 liters of water in a 12-liter flask.

  - Add 310 g (1.64 moles) of crude N-acetylisatin to the sodium hydroxide solution.

  - Stir the mixture mechanically and heat to a gentle boil for 1 hour.

  - Remove the heat and cautiously add 50 g of decolorizing carbon. Stir the suspension for 30 minutes.

  - Filter the suspension immediately through a 12-inch Büchner funnel and wash the solid with 2 liters of water.

  - Acidify the filtrate to be distinctly acidic to Congo red and allow it to stand for a few hours to precipitate the product.

  - Collect the solid acid and dry it at 90°C for 2 days. The expected yield of anhydrous 2-Hydroxycinchoninic acid is 200-205 g.

Analytical Methodologies

Accurate and reliable analytical methods are essential for the characterization and quantification of 2-Hydroxycinchoninic acid.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is a suitable method for the analysis of 2-Hydroxycinchoninic acid.

- Column: A Newcrom R1 reverse-phase column is recommended.

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- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid can be used. For applications compatible with mass spectrometry (MS), phosphoric acid should be replaced with formic acid.

- Application: This method is scalable and can be used for the isolation of impurities in preparative separation and is also suitable for pharmacokinetic studies.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^{13}C NMR spectral data is available and can be used for structural elucidation. In a Deuterium oxide/NaOD solvent, the carboxyl carbon typically appears in the range of 160-185 ppm.

- Mass Spectrometry (MS):

  - Mass spectrometry data is available and can be used to confirm the molecular weight of 2-Hydroxycinchoninic acid.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates a logical workflow for the synthesis, purification, and analysis of 2-Hydroxycinchoninic acid.
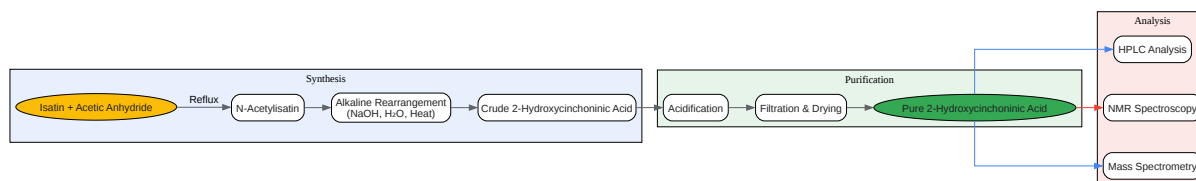
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Caption: Experimental workflow for 2-Hydroxycinchoninic acid.

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